

Personal protective equipment for handling 1-Heptene, 3-methoxy-

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Compound of Interest

Compound Name: 1-Heptene, 3-methoxy-

Cat. No.: B080564

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Essential Safety and Handling Guide for 1-Heptene, 3-methoxy-

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **1-Heptene, 3-methoxy-** (CAS No. 14093-58-4). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **1-Heptene, 3-methoxy-** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ^[1]
Molecular Weight	128.21 g/mol ^[1]
IUPAC Name	3-methoxyhept-1-ene ^[1]
Synonyms	3-Methoxy-1-heptene, Ether, 1-butylallyl methyl ^[1]

Note: A comprehensive Safety Data Sheet (SDS) for **1-Heptene, 3-methoxy-** is not readily available. The following recommendations are based on the safety protocols for the closely related compound 1-Heptene and the general class of alkenyl ethers. The methoxy group may alter the chemical and toxicological properties.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following PPE is mandatory when handling **1-Heptene, 3-methoxy-**.

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical safety goggles or a face shield should be worn to protect against splashes. [2]
Hand Protection	Chemical-resistant gloves, such as butyl rubber or nitrile, are required. Inspect gloves for any signs of degradation before use.
Skin and Body Protection	A flame-retardant lab coat must be worn. Ensure that skin is not exposed by wearing long pants and closed-toe shoes.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood. If vapors are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risks.

Handling and Storage

- Engineering Controls: Always handle **1-Heptene, 3-methoxy-** in a certified chemical fume hood to minimize inhalation exposure.
- Ignition Sources: This compound is expected to be flammable. Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#) Use non-sparking tools and explosion-proof

equipment.[3][4]

- Static Discharge: Take precautionary measures against static discharge.[3][4] Ground and bond containers and receiving equipment.[3][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[5][6] Ethers can form explosive peroxides upon exposure to air and light, so it is crucial to date the container upon receipt and opening. [5][7]

First Aid Measures

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[4]
- In case of Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.[4]
- If Inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- If Swallowed: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.[4]

Spill and Leak Procedures

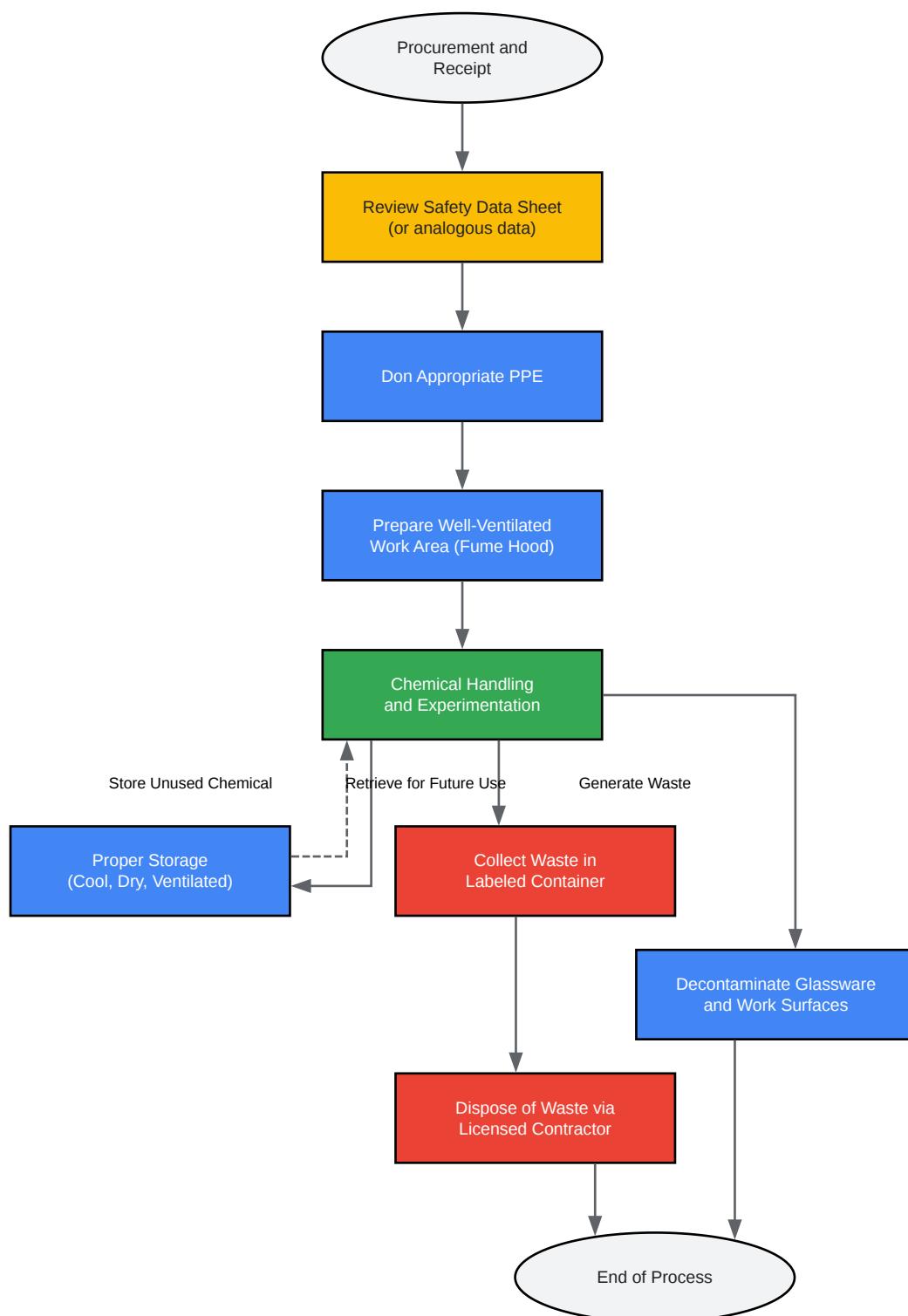
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth), and place it in a suitable container for disposal. Do not use combustible materials, such as sawdust.
- Clean: Clean the spill area with soap and water.
- Dispose: Dispose of the contaminated material as hazardous waste in accordance with local regulations.

Disposal Plan

- Waste Characterization: **1-Heptene, 3-methoxy-** waste is considered hazardous.
- Containerization: Collect waste in a designated, labeled, and sealed container.
- Disposal: Dispose of chemical waste through a licensed hazardous waste disposal company.
Do not pour down the drain.[\[6\]](#)

Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **1-Heptene, 3-methoxy-** from procurement to disposal.

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Caption: Workflow for the safe handling of **1-Heptene, 3-methoxy-**.

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